Spectroscopic Signature of Methyl 2,2-dimethyl-3-hydroxycyclobutanecarboxylate: A Predictive Technical Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 2,2-dimethyl-3-hydroxycyclobutanecarboxylate*
CAS No.:	*1392804-27-1*
Cat. No.:	*B6337824*

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Abstract

This technical guide provides a comprehensive, predictive analysis of the key spectroscopic data—Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS)—for **Methyl 2,2-dimethyl-3-hydroxycyclobutanecarboxylate**. In the absence of a complete, publicly available experimental dataset for this specific molecule, this document leverages foundational spectroscopic principles and data from structurally analogous compounds to construct a detailed, scientifically-grounded predictive model of its spectral characteristics. The methodologies and interpretations presented herein are designed to serve as a robust reference for researchers in chemical synthesis, natural product analysis, and drug development, enabling the identification and characterization of this and structurally related cyclobutane derivatives.

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Introduction: The Structural and Spectroscopic Challenge

Methyl 2,2-dimethyl-3-hydroxycyclobutanecarboxylate is a substituted cyclobutane derivative incorporating several key functional groups: a methyl ester, a gem-dimethyl group, and a tertiary alcohol. The rigid, puckered nature of the cyclobutane ring introduces significant conformational constraints that influence its spectroscopic properties in unique ways compared to acyclic or larger-ring systems.[1] Understanding the interplay between the stereochemistry of the ring and the electronic effects of its substituents is paramount for accurate spectral interpretation.

This guide addresses the challenge of characterizing a molecule for which direct reference spectra are not readily available. By dissecting the molecule into its constituent parts and analyzing established data for similar structural motifs, we can assemble a highly reliable predictive spectral map. This approach not only provides a valuable tool for researchers working with this specific compound but also illustrates a logical workflow for the de novo characterization of novel small molecules.

Nuclear Magnetic Resonance (NMR) Spectroscopy: A Window into Stereochemistry

NMR spectroscopy is arguably the most powerful tool for elucidating the detailed three-dimensional structure of organic molecules. For **Methyl 2,2-dimethyl-3-hydroxycyclobutanecarboxylate**, both ^{1}H and ^{13}C NMR will provide critical information on the connectivity, chemical environment, and relative stereochemistry of the atoms.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum is expected to be complex due to the diastereotopic nature of the cyclobutane ring protons and the presence of multiple functional groups. The puckered conformation of the cyclobutane ring means that protons on the same carbon (geminal) and on adjacent carbons (vicinal) are chemically non-equivalent.[1]

Table 1: Predicted ^{1}H NMR Data (500 MHz, $CDCl_3$)

Proton Label	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)	Integration	Rationale
H-a (2x CH_3)	~1.20	s	-	6H	Gem-dimethyl groups on a cyclobutane ring, shielded environment.
H-b (CH-$COOCH_3$)	~2.80	dd	Jbc ≈ 9.0, Jbd ≈ 7.0	1H	Alpha to a carbonyl group, deshielded. Coupling to two vicinal protons.
H-c, H-d (CH_2)	~2.10 - 2.40	m	-	2H	Diastereotopic methylene protons on the cyclobutane ring.[2]
H-e (CH-OH)	~4.10	t	Jec ≈ Jed ≈ 8.0	1H	Alpha to a hydroxyl group, deshielded.

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H-f (OH)	~2.50 (variable)	s (broad)	-	1H	Tertiary alcohol proton, chemical shift is concentration and solvent dependent.
H-g ($COOCH_3$)	~3.70	s	-	3H	Classic chemical shift for a methyl ester.

Causality Behind Predictions:

- Gem-dimethyl (H-a): The two methyl groups at the C2 position are expected to be singlets as they have no adjacent protons. Their chemical shift around 1.20 ppm is typical for methyl groups on a strained ring system.
- Ring Protons (H-b, H-c, H-d, H-e): The chemical shifts of the cyclobutane ring protons are notably downfield compared to larger cycloalkanes, a known characteristic of this strained ring system.[3] The proton at C1 (H-b) is deshielded by the adjacent electron-withdrawing ester group. The proton at C3 (H-e) is deshielded by the electronegative oxygen of the hydroxyl group. The methylene protons at C4 (H-c, H-d) are diastereotopic and will exhibit complex splitting patterns due to both geminal and vicinal coupling.
- Methyl Ester (H-g): The singlet at ~3.70 ppm is highly characteristic of the methoxy protons of a methyl ester.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum provides a direct count of the unique carbon environments in the molecule.

Table 2: Predicted ^{13}C NMR Data (125 MHz, $CDCl_3$)

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Carbon Label	Predicted Chemical Shift (δ, ppm)	Rationale
C1 (CH-$COOCH_3$)	~50	Influenced by the ester group.
C2 ($C(CH_3)_2$)	~40	Quaternary carbon in a strained ring.
C3 (CH-OH)	~70	Carbon bearing an alcohol group.
C4 (CH_2)	~35	Methylene carbon in the cyclobutane ring.[4]
C5 (gem-CH_3)	~25	Gem-dimethyl carbons.
C6 ($COOCH_3$)	~52	Methyl ester carbon.
C7 (C=O)	~175	Ester carbonyl carbon.

Causality Behind Predictions:

- Ring Carbons: The chemical shifts for the cyclobutane ring carbons are influenced by both the ring strain and the attached substituents. Unsubstituted cyclobutane resonates at approximately 22.4 ppm.[1] The C3 carbon, attached to the hydroxyl group, is expected to be the most downfield of the ring carbons (excluding the carbonyl).
- Substituent Carbons: The carbonyl carbon (C7) of the ester will be the most deshielded carbon in the molecule, appearing around 175 ppm. The methoxy carbon (C6) and the gem-dimethyl carbons (C5) will appear in their characteristic regions.

Experimental Protocol for NMR Data Acquisition

- Sample Preparation: Dissolve ~10 mg of **Methyl 2,2-dimethyl-3-hydroxycyclobutanecarboxylate** in ~0.7 mL of deuterated chloroform ($CDCl_3$) containing 0.03% tetramethylsilane (TMS) as an internal standard.
- Instrumentation: Utilize a 500 MHz (or higher) NMR spectrometer equipped with a broadband probe.

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- ^{1}H NMR Acquisition:
  - Acquire a standard one-dimensional ^{1}H spectrum with a 90° pulse angle, a relaxation delay of 2 seconds, and an acquisition time of 3 seconds.
  - Perform a COSY (Correlation Spectroscopy) experiment to establish proton-proton coupling networks.
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum with a 45° pulse angle and a relaxation delay of 2 seconds.
  - Perform a DEPT-135 (Distortionless Enhancement by Polarization Transfer) experiment to differentiate between CH, CH_2, and CH_3 signals.
  - Perform an HSQC (Heteronuclear Single Quantum Coherence) experiment to correlate each proton with its directly attached carbon.
- Data Processing: Process the raw data using appropriate software (e.g., MestReNova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Calibrate the spectra using the TMS signal at 0.00 ppm for ^{1}H and ^{13}C.

Diagram: NMR Workflow

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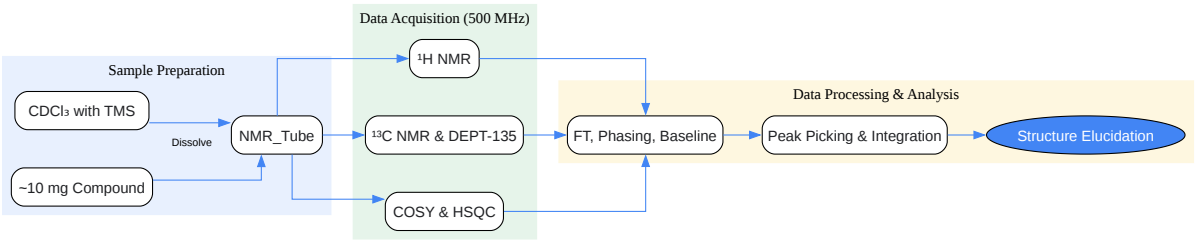

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Caption: Workflow for NMR-based structure elucidation.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule.

Table 3: Predicted IR Absorption Bands

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Wavenumber (cm^{-1})	Intensity	Vibration Type	Rationale
~3450	Broad, Strong	O-H stretch (alcohol)	The broadness is due to hydrogen bonding. Characteristic of alcohols.[5][6]
2960-2850	Strong	C-H stretch (aliphatic)	From the methyl and cyclobutane C-H bonds.
~1735	Strong, Sharp	C=O stretch (ester)	A hallmark absorption for saturated esters.[7]
~1465	Medium	C-H bend (CH_2/CH_3)	Scissoring and bending vibrations.
~1375	Medium	C-H bend (gem-dimethyl)	Often a doublet for gem-dimethyl groups.
1210-1100	Strong	C-O stretch (tertiary alcohol)	Characteristic stretching vibration for the C-O bond in a tertiary alcohol.[5]
~1170	Strong	C-O stretch (ester)	Asymmetric C-O-C stretching of the ester group.

Causality Behind Predictions:

- O-H Stretch: The most prominent feature will be the broad, strong absorption centered around 3450 cm^{-1}, which is indicative of a hydrogen-bonded hydroxyl group.[8]
- C=O Stretch: A sharp, very strong peak around 1735 cm^{-1} will confirm the presence of the saturated ester carbonyl group. Ring strain in four-membered cyclic ketones can shift the C=O stretch to higher wavenumbers (e.g., 1780 cm^{-1}), but this effect is less pronounced for an exocyclic ester.[7]

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- C-O Stretches: The "fingerprint" region will contain strong C-O stretching bands from both the tertiary alcohol (around 1210-1100 cm^{-1}) and the ester (around 1170 cm^{-1}), which may overlap.[5]

Experimental Protocol for IR Data Acquisition

- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an Attenuated Total Reflectance (ATR) accessory.
- Background Scan: Record a background spectrum of the clean, empty ATR crystal to subtract atmospheric H_2O and CO_2 signals.
- Sample Application: Place a single drop of neat liquid **Methyl 2,2-dimethyl-3-hydroxycyclobutanecarboxylate** directly onto the ATR crystal.
- Data Acquisition: Collect the spectrum over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1}. Co-add 16 scans to improve the signal-to-noise ratio.
- Data Processing: Perform an ATR correction and baseline correction on the resulting spectrum. Label significant peaks with their corresponding wavenumbers.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and valuable structural information from its fragmentation pattern under electron ionization (EI).

- Molecular Formula: $C_8H_{14}O_3$
- Molecular Weight: 158.19 g/mol
- Predicted Molecular Ion ($M^{+\bullet}$):m/z 158

The molecular ion peak for a tertiary alcohol is often weak or absent due to the stability of the carbocation formed upon α-cleavage.[9][10]

Table 4: Predicted Key Mass Fragments (EI-MS)

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m/z	Proposed Fragment	Fragmentation Pathway
143	$[M - CH_3]^+$	Loss of a methyl radical from the gem-dimethyl group.
140	$[M - H_2O]^{+\bullet}$	Dehydration, loss of a water molecule.[11]
127	$[M - OCH_3]^+$	Loss of a methoxy radical from the ester.
99	$[M - COOCH_3]^+$	Loss of the carbomethoxy group.
83	$[M - H_2O - C_2H_5]^+$	Dehydration followed by loss of an ethyl radical.
71	$[C_4H_7O]^+$	α-cleavage at the tertiary alcohol, loss of C_4H_7 radical.
59	$[COOCH_3]^+$	Carbomethoxy cation.
43	$[C_3H_7]^+$	Isopropyl cation, a common stable fragment.

Causality Behind Predictions:

- α-Cleavage: The most favorable fragmentation for alcohols is α-cleavage, which involves breaking the bond adjacent to the carbon bearing the hydroxyl group.[9] For a tertiary alcohol, this leads to a stable, resonance-stabilized oxonium ion. The loss of the largest alkyl substituent is typically favored.
- Dehydration: The elimination of a water molecule (m/z 140) is a very common fragmentation pathway for alcohols.[11]
- Cyclobutane Ring Fragmentation: Cyclobutane rings can fragment by cleaving two parallel C-C bonds, often leading to the loss of a neutral ethene molecule.[12] This could lead to a fragment at m/z 130 if it occurs from the molecular ion.

Diagram: Predicted Fragmentation Pathways

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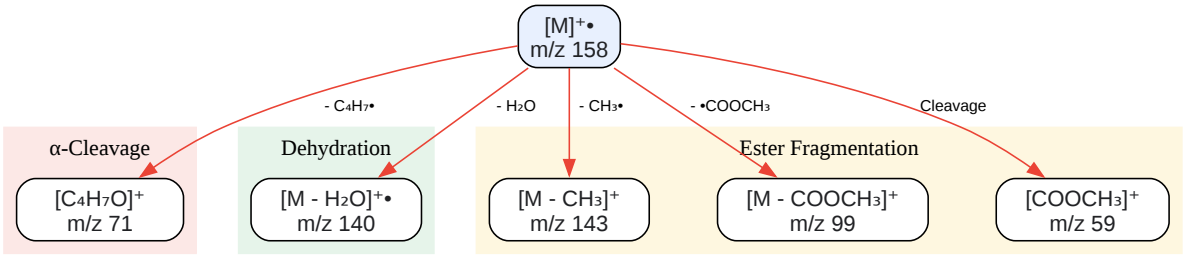

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Caption: Key predicted fragmentation pathways in EI-MS.

Experimental Protocol for MS Data Acquisition

- Instrumentation: Use a Gas Chromatograph-Mass Spectrometer (GC-MS) system with an Electron Ionization (EI) source.
- GC Separation:
  - Inject a dilute solution of the sample in a volatile solvent (e.g., dichloromethane) into the GC.
  - Use a standard nonpolar column (e.g., DB-5ms).
  - Employ a temperature program starting at 50°C, holding for 2 minutes, then ramping at 10°C/min to 250°C.
- MS Acquisition:
  - Set the EI source energy to 70 eV.
  - Scan a mass range of m/z 40-200.
  - Acquire data in full scan mode.

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- Data Analysis: Identify the molecular ion peak (if present) and analyze the fragmentation pattern by comparing it to known fragmentation rules and spectral libraries.

Conclusion

This guide presents a detailed, predictive spectroscopic analysis for **Methyl 2,2-dimethyl-3-hydroxycyclobutanecarboxylate**. By integrating fundamental principles with data from analogous structures, we have constructed a comprehensive spectral profile encompassing ^{1}H NMR, ^{13}C NMR, IR, and MS data. The predicted chemical shifts, coupling constants, absorption frequencies, and mass fragments, along with the provided experimental protocols, offer a robust framework for the empirical identification and characterization of this molecule. This work underscores the power of a predictive, first-principles approach in modern chemical analysis, providing a critical resource for researchers navigating the frontiers of synthetic and natural product chemistry.

References

- Doc Brown's Chemistry. (n.d.). H-1 proton nmr spectrum of cyclobutane. Retrieved from [Link]
- Baranac-Stojanović, M., & Stojanović, M. (2013). 1H NMR chemical shifts of cyclopropane and cyclobutane: a theoretical study. The Journal of Organic Chemistry, 78(4), 1504–1507.
- ResearchGate. (2013). H-1 NMR Chemical Shifts of Cyclopropane and Cyclobutane: A Theoretical Study. Retrieved from [Link]
- Spectroscopy Online. (2017). Alcohols—The Rest of the Story. Retrieved from [Link]
- Chemistry Steps. (n.d.). Mass Spectrometry of Alcohols. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). 13C nmr spectrum of cyclobutane. Retrieved from [Link]
- PubChem. (n.d.). Cyclobutanecarboxylic acid methyl ester. Retrieved from [Link]
- ResearchGate. (n.d.). NMR Spectroscopy of Cyclobutanes. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). mass spectrum of cyclobutane. Retrieved from [Link]

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- ACS Publications. (2014). Applications of C–H Functionalization Logic to Cyclobutane Synthesis. Retrieved from [Link]
- University of Illinois IDEALS. (2023). THEORETICAL AND MICROWAVE SPECTROSCOPIC CHARACTERIZATION OF CYCLOBUTENONE. Retrieved from [Link]
- NIST WebBook. (n.d.). Cyclohexanecarboxylic acid, methyl ester. Retrieved from [Link]
- Chemistry LibreTexts. (2024). 12.3: Mass Spectrometry of Some Common Functional Groups. Retrieved from [Link]
- Chemistry LibreTexts. (2024). 12.8: Infrared Spectra of Some Common Functional Groups. Retrieved from [Link]
- Canadian Science Publishing. (n.d.). Cyclobutanes in organic synthesis. Part I. Fragmentation to 1,4-dicarbonyl compounds. General considerations. Retrieved from [Link]
- DTIC. (n.d.). Vibrational Spectra of Substituted Cyclobutane Compounds. Retrieved from [Link]
- PubMed. (2013). 1H NMR chemical shifts of cyclopropane and cyclobutane: a theoretical study. Retrieved from [Link]
- JoVE. (2024). Video: Mass Spectrometry: Cycloalkane Fragmentation. Retrieved from [Link]
- Whitman College. (n.d.). GCMS Section 6.10. Retrieved from [Link]
- ResearchGate. (n.d.). Research of Relative Stability of Functionally Substituted Cyclobutanes by Mass Spectrometric Method. Retrieved from [Link]
- Indian Academy of Sciences. (1995). Identification of diastereomeric cyclobutyl dimers in a mixture by NMR. Retrieved from [Link]
- Spectroscopy Online. (2017). The C-O Bond, Part I: Introduction and the Infrared Spectroscopy of Alcohols. Retrieved from [Link]
- ResearchGate. (1993). High Resolution Infrared Spectroscopy of Cyclobutane: A Study of Vibrational Mode Coupling Involving Large Amplitude, Low Frequency Modes. Retrieved

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from [Link]

- MDPI. (n.d.). Conventional strain energy in dimethyl-substituted cyclobutane and the gem-dimethyl effect. Retrieved from [Link]
- SpringerLink. (n.d.). Structural characterization and mass spectrometry fragmentation signatures of macrocyclic alkanes isolated from a Sydney Basin torbanite, Australia. Retrieved from [Link]
- PubChem. (n.d.). 1-Methylcyclobutane-1-carboxylic acid. Retrieved from [Link]
- Doc Brown's Chemistry. (n.d.). infrared spectrum of cyclobutane. Retrieved from [Link]
- ACS Publications. (n.d.). Metathesis Activity Encoded in the Metallacyclobutane Carbon-13 NMR Chemical Shift Tensors. Retrieved from [Link]
- OpenStax. (2023). 12.8 Infrared Spectra of Some Common Functional Groups. Retrieved from [Link]
- California State University Stanislaus. (2023). Proton NMR Chemical Shifts. Retrieved from [Link]
- ACS Publications. (2025). Mapping the Undirected Borylation of C(sp3)–H Bonds in Strained Rings. Retrieved from [Link]
- ACS Publications. (n.d.). Mass Spectra of Alcohols. Retrieved from [Link]
- ResearchGate. (n.d.). The Fragmentation Mechanism of Cyclobutanol. Retrieved from [Link]
- YouTube. (2025). Mass Spectrometry of Alcohols. Retrieved from [Link]
- Reddit. (2025). H NMR - trans-1,2-dimethyl cyclobutane. Retrieved from [Link]
- NC State University Libraries. (n.d.). 12.6 Infrared Spectra of Some Common Functional Groups – Organic Chemistry. Retrieved from [Link]
- Chegg. (2021). I need both tables answered and question 7.... Retrieved from [Link]

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- Wikipedia. (n.d.). Wikipedia:Vital articles/Level/5/Physical sciences/Chemistry. Retrieved from [Link]
- NIST. (n.d.). Infrared absorption spectra of cyclo-hydrocarbons. Retrieved from [Link]
- Wikipedia. (n.d.). Silacyclobutane. Retrieved from [Link]

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Sources

- 1. benchchem.com [benchchem.com]
- 2. cyclobutane low high resolution H-1 proton nmr spectrum of analysis interpretation of chemical shifts ppm spin spin line splitting H1 cyclobutane 1-H nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 3. researchgate.net [researchgate.net]
- 4. 13C nmr spectrum of cyclobutane C4H8 analysis of chemical shifts ppm interpretation of C-13 chemical shifts ppm of cyclobutane C13 13-C nmr doc brown's advanced organic chemistry revision notes [docbrown.info]
- 5. spectroscopyonline.com [spectroscopyonline.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. 12.6 Infrared Spectra of Some Common Functional Groups – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 [ncstate.pressbooks.pub]
- 8. 12.8 Infrared Spectra of Some Common Functional Groups - Organic Chemistry | OpenStax [openstax.org]
- 9. Mass Spectrometry of Alcohols - Chemistry Steps [chemistrysteps.com]
- 10. GCMS Section 6.10 [people.whitman.edu]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. mass spectrum of cyclobutane C4H8 fragmentation pattern of m/z m/e ions for analysis and identification of cyclobutane image diagram doc brown's advanced organic chemistry revision notes [docbrown.info]

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- To cite this document: BenchChem. [Spectroscopic Signature of Methyl 2,2-dimethyl-3-hydroxycyclobutanecarboxylate: A Predictive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b6337824/docs#spectroscopic-signature-of-methyl-2-2-dimethyl-3-hydroxycyclobutanecarboxylate-a-predictive-technical-guide]

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